

An In-Depth Technical Guide to Methyl (3-hydroxyphenyl)carbamate

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Compound of Interest

Compound Name:	Methyl (3-hydroxyphenyl)carbamate
Cat. No.:	B082264

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl (3-hydroxyphenyl)carbamate, a significant carbamate ester, holds considerable interest within the scientific community, primarily due to its dual role as a key metabolite of the widely used herbicide Phenmedipham and as a molecule with potential therapeutic applications. This technical guide provides a comprehensive overview of **Methyl (3-hydroxyphenyl)carbamate**, encompassing its chemical identity, known synonyms, and detailed experimental protocols for its synthesis, analysis, and biological evaluation. The document is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development, environmental science, and analytical chemistry.

Chemical Identity and Synonyms

Methyl (3-hydroxyphenyl)carbamate is a carbamate ester with the chemical formula $C_8H_9NO_3$. A comprehensive list of its known synonyms and identifiers is provided in Table 1 to facilitate accurate identification and literature searches.

Table 1: Synonyms and Identifiers for **Methyl (3-hydroxyphenyl)carbamate**

Identifier Type	Identifier
IUPAC Name	methyl N-(3-hydroxyphenyl)carbamate
CAS Number	13683-89-1
PubChem CID	26181
EINECS Number	237-196-4
ChEMBL ID	CHEMBL1085707
Synonyms	MHPC, Methyl 3-hydroxycarbanilate, Methyl (m-hydroxyphenyl)carbamate, 3-((Methoxycarbonyl)amino)phenol, Carbamic acid, (3-hydroxyphenyl)-, methyl ester, phenmedipham TP1, methyl m-hydroxycarbanilate

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl (3-hydroxyphenyl)carbamate** is presented in Table 2. This data is essential for its handling, formulation, and analytical method development.

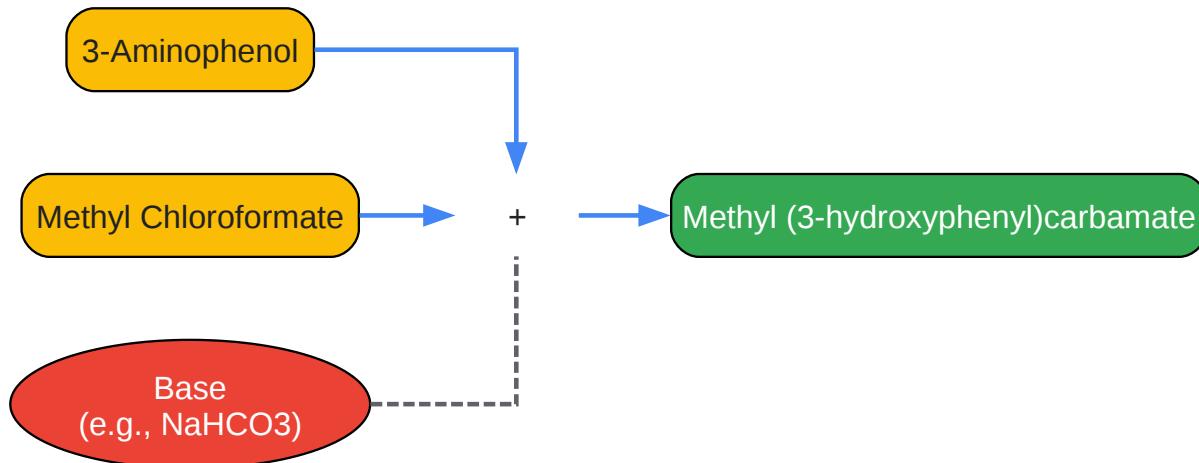
Table 2: Physicochemical Properties of **Methyl (3-hydroxyphenyl)carbamate**

Property	Value	Reference
Molecular Weight	167.16 g/mol	[1]
Melting Point	94-96 °C	[1]
Boiling Point	249.8 °C at 760 mmHg	[1]
LogP	1.64350	[1]
Water Solubility	Insoluble	[2]

Synthesis and Degradation Pathways

Laboratory Synthesis

Methyl (3-hydroxyphenyl)carbamate can be synthesized in the laboratory through the reaction of 3-aminophenol with methyl chloroformate. This reaction provides a direct route to the target compound with a high yield.

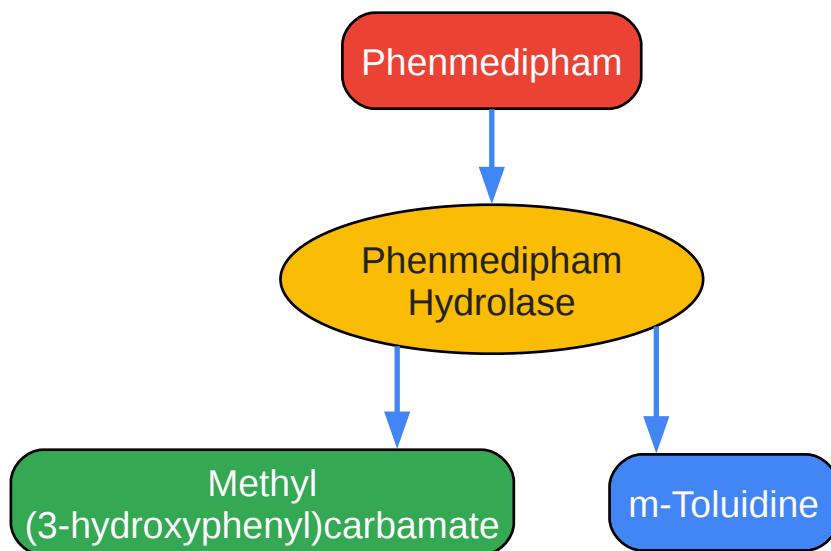


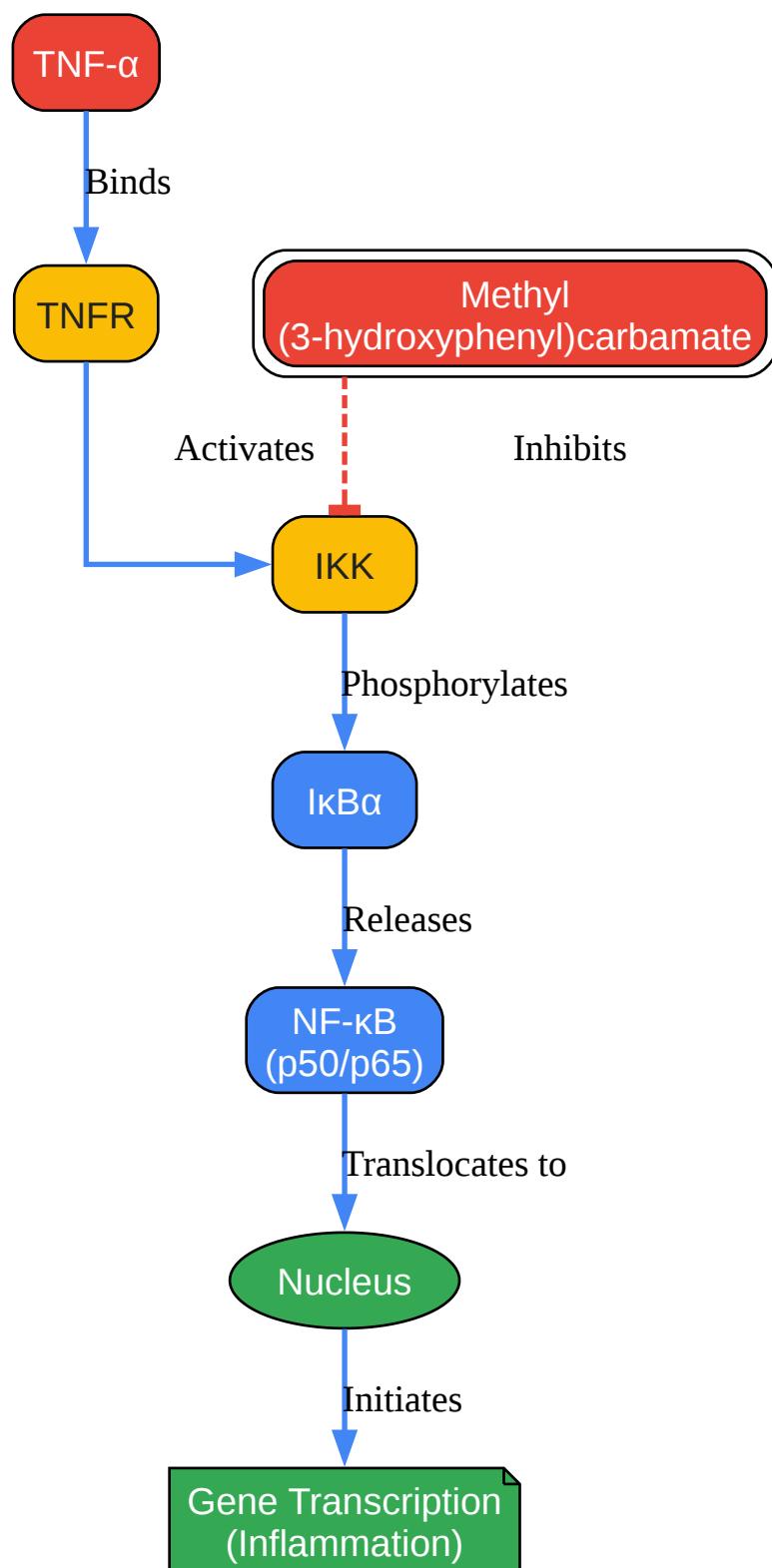
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Synthesis of **Methyl (3-hydroxyphenyl)carbamate**.

Microbial Degradation of Phenmedipham

Methyl (3-hydroxyphenyl)carbamate is a primary metabolite formed during the microbial degradation of the herbicide Phenmedipham. This process is initiated by the enzymatic hydrolysis of the central carbamate linkage in Phenmedipham, a reaction catalyzed by phenmedipham hydrolase found in soil microorganisms such as *Arthrobacter oxydans* P52.



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